

# An In-Depth Technical Guide to MMV1634566

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## Compound of Interest

Compound Name: MMV1634566

Cat. No.: B15581491

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## Core Chemical Structure

**MMV1634566** is a complex synthetic molecule with the systematic IUPAC name 4-[4,5-bis(4-chlorophenyl)-2-(4-methoxy-2-propan-2-yloxyphenyl)-4,5-dihydroimidazole-1-carbonyl]piperazin-2-one. Its chemical structure is characterized by a central dihydroimidazole ring substituted with two chlorophenyl groups, a methoxy-isopropoxyphenyl group, and a piperazin-2-one moiety attached via a carbonyl linker.

Table 1: Chemical and Physical Properties of **MMV1634566**

Property	Value
Molecular Formula	C <sub>30</sub> H <sub>30</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>4</sub>
IUPAC Name	4-[4,5-bis(4-chlorophenyl)-2-(4-methoxy-2-propan-2-yloxyphenyl)-4,5-dihydroimidazole-1-carbonyl]piperazin-2-one
SMILES	<chem>CC(C)OC1=C(C=CC(=C1)OC)C2=NC(C(N2C(=O)N3CCNC(=O)C3)C4=CC=C(C=C4)Cl)C5=CC=C(C=C5)Cl</chem>
Molecular Weight	581.5 g/mol
CAS Number	548472-68-0

## Biological Activity and Mechanism of Action

As of the latest available data, specific in-depth experimental results detailing the biological activity, mechanism of action, and associated signaling pathways for **MMV1634566** have not been extensively published in peer-reviewed literature.

While the core structure of **MMV1634566** contains moieties found in other biologically active compounds, direct evidence linking this specific molecule to a particular biological target or pharmacological effect is not publicly available. A compound with a similar structural backbone has been investigated in the context of proteolysis-targeting chimeras (PROTACs), suggesting a potential, though unconfirmed, application in targeted protein degradation. This could involve inducing the ubiquitination and subsequent proteasomal degradation of a target protein. Specifically, a related compound was noted to induce PARP1 cleavage and apoptosis in the MDA-MB-231 cell line. However, it is crucial to emphasize that this information does not directly pertain to **MMV1634566** and should be considered speculative without direct experimental validation.

Further research, including target identification studies, phenotypic screening, and in vitro/in vivo assays, is required to elucidate the specific biological function of **MMV1634566**.

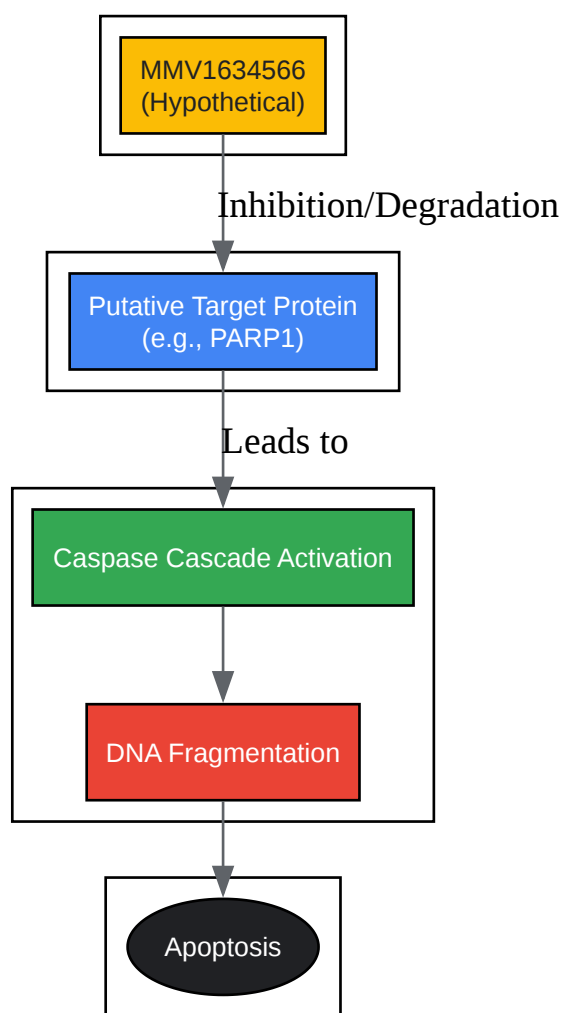
## Experimental Protocols

Due to the limited availability of published research on **MMV1634566**, detailed experimental protocols for its synthesis, purification, and biological evaluation are not available in the public domain.

For researchers interested in investigating this compound, a general workflow for characterization could be proposed.

## General Experimental Workflow for Compound Characterization

This logical workflow outlines the necessary steps to characterize the biological activity of a novel compound like **MMV1634566**.



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